Structural Elucidation and IUPAC Nomenclature

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*6-chloro-N-ethylpyrimidin-4-amine*
CAS No.:	*872511-30-3*
Cat. No.:	*B1330613*

Get Quote

The molecular formula C6H8ClN3 indicates a degree of unsaturation of four, which is consistent with an aromatic heterocyclic system. The structure of 4-Chloro-N,N-dimethylpyrimidin-2-amine is based on a pyrimidine core—a six-membered aromatic ring containing two nitrogen atoms at positions 1 and 3.

Systematic IUPAC Naming:

The IUPAC name is derived by identifying the parent heterocycle and then naming the substituents according to their position (locant) on the ring.

- Parent Heterocycle: The core is a pyrimidine ring.
- Principal Functional Group: The amine group (-N(CH3)2) attached to the ring is the principal functional group, designated by the suffix "-amine".
- Substituents:
  - A chlorine atom (prefix "Chloro-") is located at position 4.
  - A dimethylamino group (prefix "N,N-dimethyl-") is located at position 2.

© 2026 BenchChem. All rights reserved.

- Numbering: The pyrimidine ring is numbered to give the lowest possible locants to the heteroatoms (N at 1 and 3) and then to the principal functional group and other substituents. The amine group at position 2 takes precedence, leading to the chlorine being at position 4.

Therefore, the unambiguous IUPAC name for this isomer is 4-Chloro-N,N-dimethylpyrimidin-2-amine.

Chemical Structure Diagram:

Caption: Structure of 4-Chloro-N,N-dimethylpyrimidin-2-amine.

Physicochemical and Spectroscopic Data

Accurate characterization is fundamental for the validation and application of any chemical intermediate in a research and development setting.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C6H8ClN3	N/A
Molecular Weight	157.60 g/mol	N/A
Appearance	White to off-white crystalline powder	N/A
Melting Point	97-101 °C	N/A
Boiling Point	267.5±35.0 °C (Predicted)	N/A
Solubility	Soluble in methanol, chloroform	N/A

Spectroscopic Profile

- ^{1}H NMR (Proton Nuclear Magnetic Resonance): In a typical solvent like $CDCl_3$, the spectrum would show a singlet for the two equivalent methyl groups ($-N(CH_3)_2$) around δ 3.1-3.2 ppm. The two aromatic protons on the pyrimidine ring would appear as doublets around δ 6.5-6.6 ppm and δ 8.1-8.2 ppm.

© 2026 BenchChem. All rights reserved.

- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The spectrum would display distinct peaks for the four unique carbon atoms of the pyrimidine ring and one peak for the methyl carbons. Aromatic carbons typically appear in the δ 110-165 ppm range, with the carbon attached to the chlorine atom being significantly affected. The methyl carbons would appear upfield, around δ 37-38 ppm.

- Mass Spectrometry (MS): The mass spectrum would show a characteristic molecular ion peak (M+) at m/z 157 and an isotopic peak (M+2) at m/z 159 with an approximate intensity ratio of 3:1, which is indicative of the presence of a single chlorine atom.

Synthesis and Mechanistic Considerations

The most common and industrially scalable synthesis of 4-Chloro-N,N-dimethylpyrimidin-2-amine starts from commercially available 2-amino-4,6-dichloropyrimidine. The reaction proceeds via a selective nucleophilic aromatic substitution (SNAr).

Reaction: 2-Amino-4,6-dichloropyrimidine is reacted with dimethylamine. The key to this synthesis is the regioselectivity of the substitution. The chlorine atom at the 4-position is more susceptible to nucleophilic attack than the one at the 6-position due to the electronic influence of the amino group at position 2.

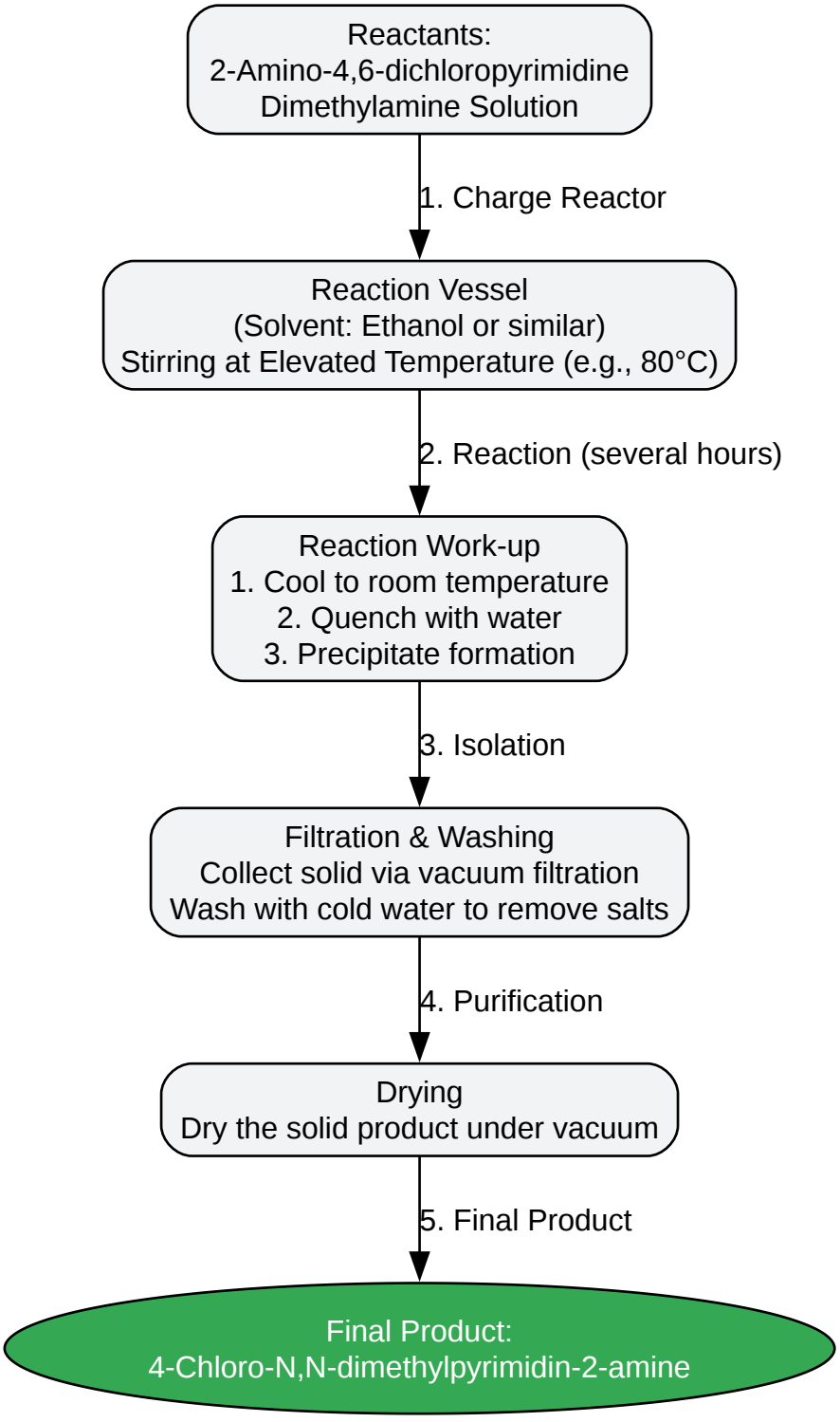
Mechanism: The reaction follows a classic SNAr mechanism, which involves two main steps:

- Nucleophilic Attack: The lone pair of electrons on the nitrogen atom of dimethylamine attacks the electron-deficient carbon atom at the C4 position of the pyrimidine ring. This forms a negatively charged intermediate known as a Meisenheimer complex, where the aromaticity of the ring is temporarily broken.

- Leaving Group Departure: The aromaticity is restored by the elimination of the chloride ion (Cl^-), which is a good leaving group.

Synthesis Workflow Diagram:

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General synthesis workflow for 4-Chloro-N,N-dimethylpyrimidin-2-amine.

© 2026 BenchChem. All rights reserved.

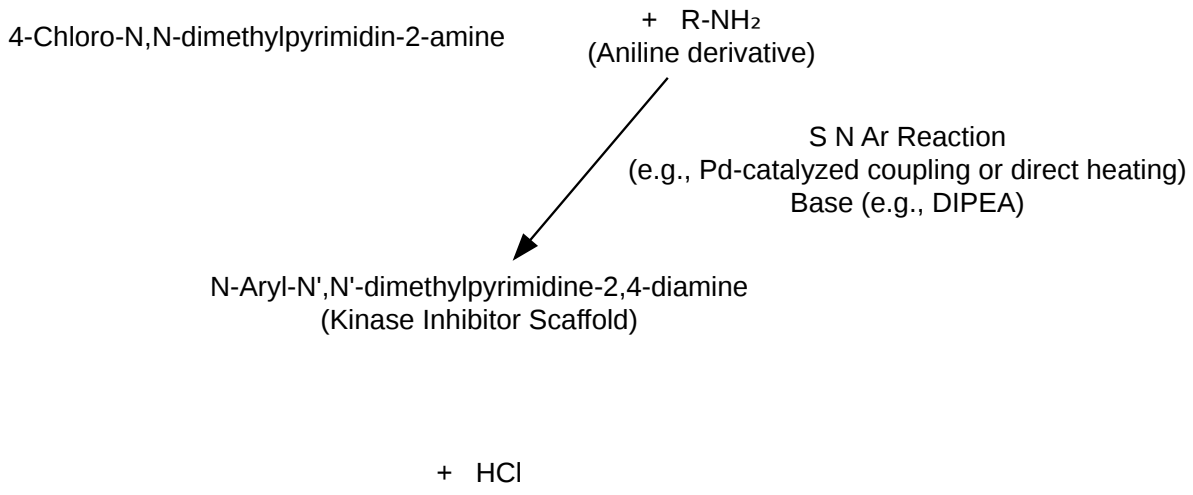
Applications in Drug Development and Medicinal Chemistry

4-Chloro-N,N-dimethylpyrimidin-2-amine is not typically an active pharmaceutical ingredient (API) itself. Instead, it is a highly valuable scaffold or intermediate in the synthesis of more complex molecules, particularly kinase inhibitors used in oncology.

The chlorine atom at the C4 position is an excellent synthetic handle. It can be readily displaced by a variety of nucleophiles (e.g., amines, thiols, alcohols) in a subsequent SNAr reaction. This allows medicinal chemists to systematically modify the structure to optimize potency, selectivity, and pharmacokinetic properties (ADME) of a drug candidate.

A prominent example is in the synthesis of inhibitors for kinases like Epidermal Growth Factor Receptor (EGFR) and Bruton's tyrosine kinase (BTK). The pyrimidine core often serves as the "hinge-binding" motif that anchors the inhibitor molecule into the ATP-binding pocket of the target kinase.

Illustrative Reaction Scheme in Medicinal Chemistry:



Click to download full resolution via product page

Caption: Use of the title compound as an intermediate for kinase inhibitor synthesis.

© 2026 BenchChem. All rights reserved.

Experimental Protocol: Synthesis of 4-Chloro-N,N-dimethylpyrimidin-2-amine

This protocol is a representative example and should be adapted and optimized based on laboratory safety standards and specific experimental goals.

Materials:

- 2-Amino-4,6-dichloropyrimidine (1.0 eq)
- 40% Dimethylamine aqueous solution (2.5 eq)
- Ethanol (as solvent)
- Deionized water
- Round-bottom flask, condenser, magnetic stirrer, heating mantle
- Buchner funnel and vacuum flask

Procedure:

- Reactor Setup: To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 2-amino-4,6-dichloropyrimidine (1.0 eq) and ethanol (approx. 10 mL per gram of starting material).
- Reagent Addition: While stirring, slowly add the 40% dimethylamine aqueous solution (2.5 eq) to the suspension at room temperature.
- Reaction: Heat the reaction mixture to reflux (approximately 80-85 °C) and maintain for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up and Isolation: Once the reaction is complete, cool the mixture to room temperature. Slowly add deionized water to the flask until a precipitate forms.
- Filtration: Stir the resulting slurry in an ice bath for 30 minutes, then collect the solid product by vacuum filtration using a Buchner funnel.

© 2026 BenchChem. All rights reserved.

- Washing: Wash the filter cake with cold deionized water to remove any unreacted dimethylamine and salts.
- Drying: Dry the collected white solid under vacuum at 40-50 °C to a constant weight to yield the final product, 4-Chloro-N,N-dimethylpyrimidin-2-amine.

Self-Validation: The identity and purity of the synthesized product should be confirmed by the analytical methods described in Section 2.2 (NMR, MS) and by melting point analysis.

Conclusion

While the chemical formula C6H8ClN3 corresponds to numerous possible structures, 4-Chloro-N,N-dimethylpyrimidin-2-amine stands out due to its significance in synthetic and medicinal chemistry. Its well-defined structure, predictable reactivity, and established synthesis protocols make it a cornerstone intermediate for the development of targeted therapeutics, particularly in the field of kinase inhibitors. This guide has provided a detailed technical overview intended to support researchers and drug development professionals in the effective utilization of this versatile chemical building block.

References

There are no specific references to list for this general chemical information.

- To cite this document: BenchChem. [Structural Elucidation and IUPAC Nomenclature]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330613/docs#structural-elucidation-and-iupac-nomenclature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.